

physicochemical properties of 1-Cbz-4-piperidone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cbz-4-Piperidone

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An In-depth Technical Guide on the Physicochemical Properties of **1-Cbz-4-piperidone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Cbz-4-piperidone, also known as Benzyl 4-oxo-1-piperidinecarboxylate, is a key synthetic intermediate widely utilized in medicinal chemistry and pharmaceutical development.^[1] Its structural framework, featuring a piperidone ring protected with a carbobenzyloxy (Cbz) group, makes it a versatile building block for the synthesis of a wide array of complex molecules and bioactive compounds, particularly piperidine derivatives.^[1] These derivatives have shown potential in various therapeutic areas, including the development of analgesics.^{[1][2]} Understanding the physicochemical properties of **1-Cbz-4-piperidone** is fundamental for optimizing reaction conditions, developing purification strategies, and designing novel molecular entities. This guide provides a comprehensive overview of its core physicochemical characteristics, detailed experimental protocols for their determination, and a visual representation of its synthesis workflow.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Cbz-4-piperidone**. These parameters are crucial for predicting its behavior in various chemical and biological systems.

| Property | Value | Reference(s) |
|---------------------------------------|---|--------------|
| Molecular Formula | C ₁₃ H ₁₅ NO ₃ | [1][2] |
| Molecular Weight | 233.26 g/mol | [1][2] |
| Appearance | White to pale yellow solid or colorless oil | [1][2][3] |
| Melting Point | 38-41 °C | [1][2][4] |
| Boiling Point | 114-140 °C at 0.25 mmHg | [1][2][5] |
| Density | 1.172 g/mL at 25 °C | [1][2][5] |
| Refractive Index (n ₂₀ /D) | 1.542 | [1][2][4] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol;[1][2][4] Insoluble in water.[6] | |
| pKa (Predicted) | -1.63 ± 0.20 | [2][4][5] |
| logP (Predicted) | 1.926 | [4] |
| Flash Point | >110 °C | [2][5] |

Experimental Protocols

The determination of the physicochemical properties listed above is achieved through standardized experimental methodologies. Below are detailed protocols for key experiments.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity. A sharp melting range typically signifies a high degree of purity.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, and a finely powdered sample of **1-Cbz-4-piperidone**.^[7]
- Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 1-2 mm.[\[7\]](#)
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[5\]](#)
- The assembly is placed in the heating block of the melting point apparatus or an oil bath (Thiele tube).
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[\[7\]](#)

Boiling Point Determination (Distillation Method)

For compounds that are liquid at or near room temperature, the boiling point is a key physical constant. Since **1-Cbz-4-piperidone** is a solid with a low melting point, its boiling point is determined under reduced pressure to prevent decomposition.

- Apparatus: A small-scale distillation apparatus including a round-bottom flask, distillation head with a thermometer, condenser, receiving flask, vacuum source, and a heating mantle.[\[8\]](#)
- Procedure:
 - A small volume (e.g., 5-10 mL) of the compound is placed in the round-bottom flask along with boiling chips.[\[2\]](#)
 - The distillation apparatus is assembled, ensuring all joints are properly sealed for vacuum application.
 - The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.[\[8\]](#)

- A vacuum is applied, and the pressure is allowed to stabilize at the desired level (e.g., 0.25 mmHg).
- The flask is gently heated. The temperature is recorded when it stabilizes during the distillation of the liquid. This stable temperature is the boiling point at the recorded pressure.[8]

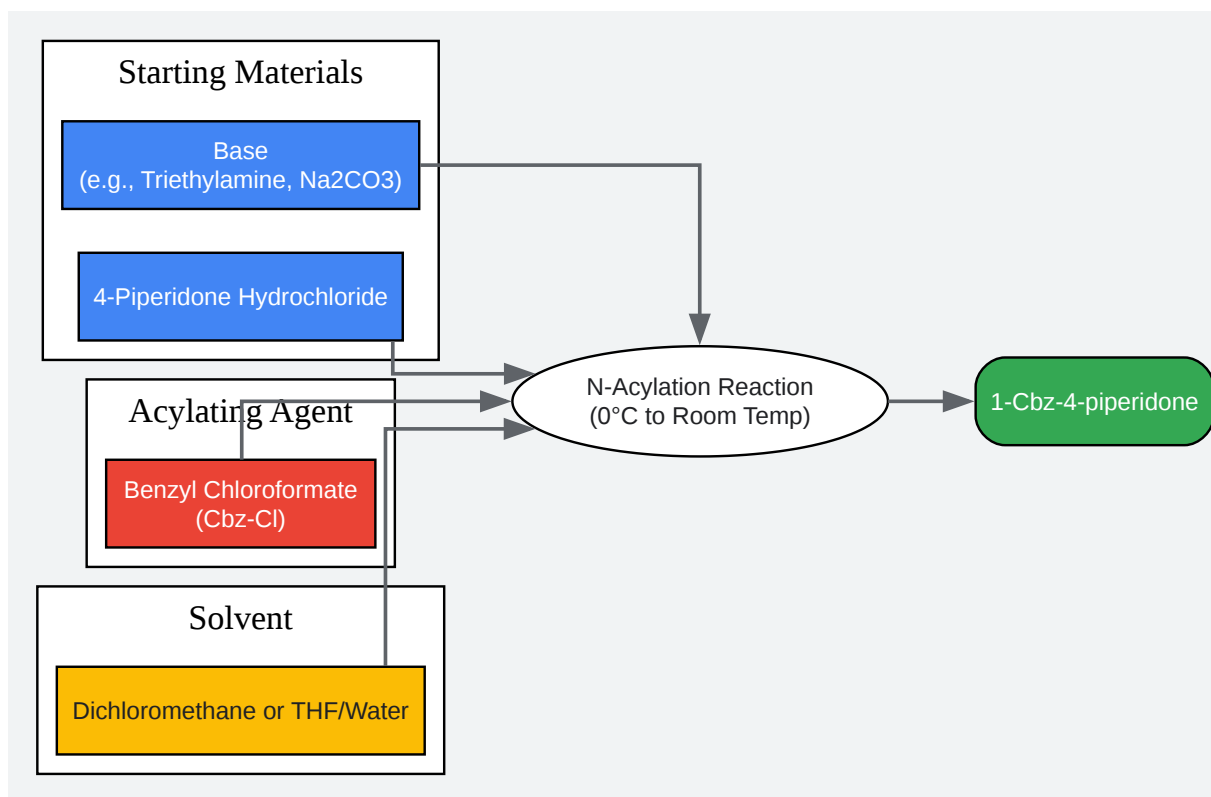
Solubility Determination

Solubility tests provide qualitative information about the polarity and the presence of acidic or basic functional groups within a molecule.

- Apparatus: Small test tubes, spatula, and a vortex mixer (optional).
- Solvents: Water, Dichloromethane, Ethyl Acetate, Methanol, 5% aq. HCl, 5% aq. NaOH.
- Procedure:
 - Approximately 0.1 g of solid **1-Cbz-4-piperidone** is placed into a small test tube.[1]
 - 3 mL of the chosen solvent is added in portions.[1]
 - The test tube is shaken vigorously after each addition to facilitate dissolution.[1]
 - The compound is classified as "soluble" if it dissolves completely, "partially soluble" if some but not all dissolves, and "insoluble" if no significant dissolution is observed.[9] For **1-Cbz-4-piperidone**, its solubility in various organic solvents and insolubility in water helps confirm its moderately polar nature.

Synthetic Workflow Visualization

1-Cbz-4-piperidone is a valuable intermediate because the Cbz group effectively protects the piperidine nitrogen, allowing for selective reactions at the ketone functionality. The most common synthesis involves the N-acylation of a 4-piperidone precursor with benzyl chloroformate.[6]



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Caption: Synthetic workflow for **1-Cbz-4-piperidone** via N-acylation.

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- To cite this document: BenchChem. [physicochemical properties of 1-Cbz-4-piperidone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026502#physicochemical-properties-of-1-cbz-4-piperidone]

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